

Personal protective equipment for handling 1-Ethyl-1-methylpyrrolidinium bromide

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Compound of Interest

Compound Name:	1-Ethyl-1-methylpyrrolidinium bromide
Cat. No.:	B1360189

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Essential Safety and Handling Guide for 1-Ethyl-1-methylpyrrolidinium Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Ethyl-1-methylpyrrolidinium bromide** (CAS No. 69227-51-6). Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

1-Ethyl-1-methylpyrrolidinium bromide is a solid, water-soluble ionic liquid.^{[1][2][3]} It is classified as a suspected mutagen (Category 2) and carries the hazard statement H341: Suspected of causing genetic defects. Therefore, stringent safety precautions are mandatory.

Table 1: Physical and Chemical Properties of **1-Ethyl-1-methylpyrrolidinium Bromide**

Property	Value
CAS Number	69227-51-6
Molecular Formula	C ₇ H ₁₆ BrN
Molecular Weight	194.11 g/mol [4]
Appearance	White to orange crystalline powder [5]
Melting Point	307 °C (decomposes) [5]
Solubility	Soluble in water. [1] [2] [3] Insoluble in acetone, ethyl acetate, and dichloromethane. [6]
Storage Temperature	Room Temperature [3]

Mandatory Personal Protective Equipment (PPE):

Due to its mutagenic potential, a comprehensive PPE strategy is required to prevent all routes of exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with a nitrile inner glove and a butyl or thicker nitrile outer glove (e.g., 15 mil).[7][8]	Provides robust protection against potential skin contact. Butyl gloves offer superior resistance to a wide range of chemicals.[9]
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes and airborne particles.
Body Protection	A lab coat worn over personal clothing. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron or coveralls should be used.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Essential for handling the solid powder to prevent inhalation of airborne particles.

Operational Plan for Handling

A designated area within the laboratory should be established for the handling of **1-Ethyl-1-methylpyrrolidinium bromide**. This area must be clearly marked with a "carcinogen" or "mutagen" warning sign.[10]

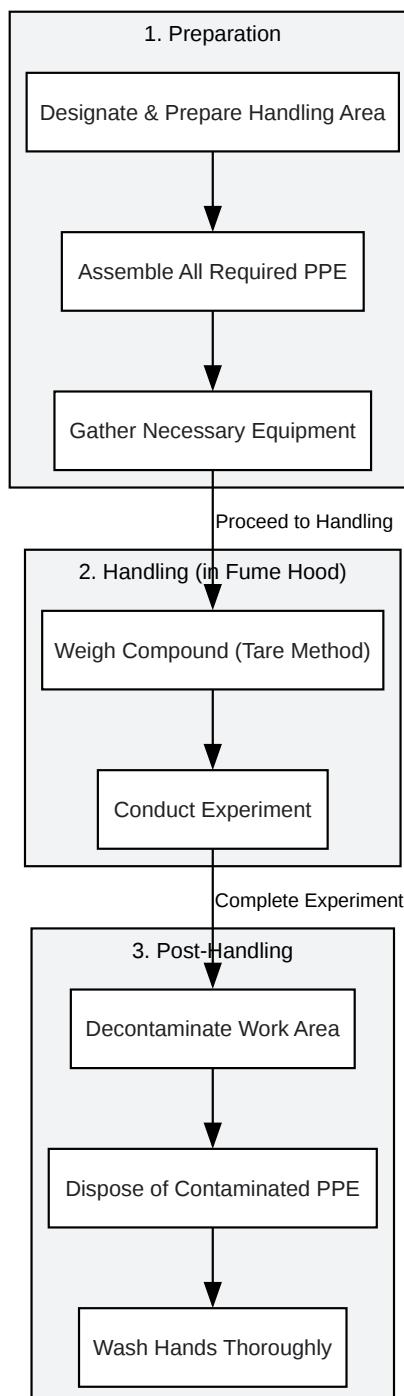
Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the designated handling area, typically a certified chemical fume hood, is clean and uncluttered.
 - Verify that an emergency shower and eyewash station are accessible and operational.
 - Assemble all necessary equipment and PPE before handling the chemical.

- Weighing the Compound (Tare Method):
 - Inside the chemical fume hood, place a pre-weighed, sealed container onto the balance.
 - Carefully add the **1-Ethyl-1-methylpyrrolidinium bromide** powder to the container.
 - Seal the container securely before removing it from the balance to re-weigh.
 - If adjustments to the amount are needed, perform these manipulations inside the fume hood.[11]
- During the Experiment:
 - Conduct all procedures involving the potential for aerosol generation within the chemical fume hood.
 - Keep all containers of the chemical closed when not in use.
 - Should any suspected contact with the chemical occur, immediately change gloves.[11]
- Post-Experiment:
 - Decontaminate all surfaces in the designated handling area.
 - Carefully remove PPE, starting with outer gloves, and dispose of it as hazardous waste.
 - Thoroughly wash hands and forearms with soap and water after completing the work and before leaving the laboratory.

Experimental Workflow Diagram:

Workflow for Handling 1-Ethyl-1-methylpyrrolidinium Bromide

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Caption: A step-by-step workflow for the safe handling of **1-Ethyl-1-methylpyrrolidinium bromide**.

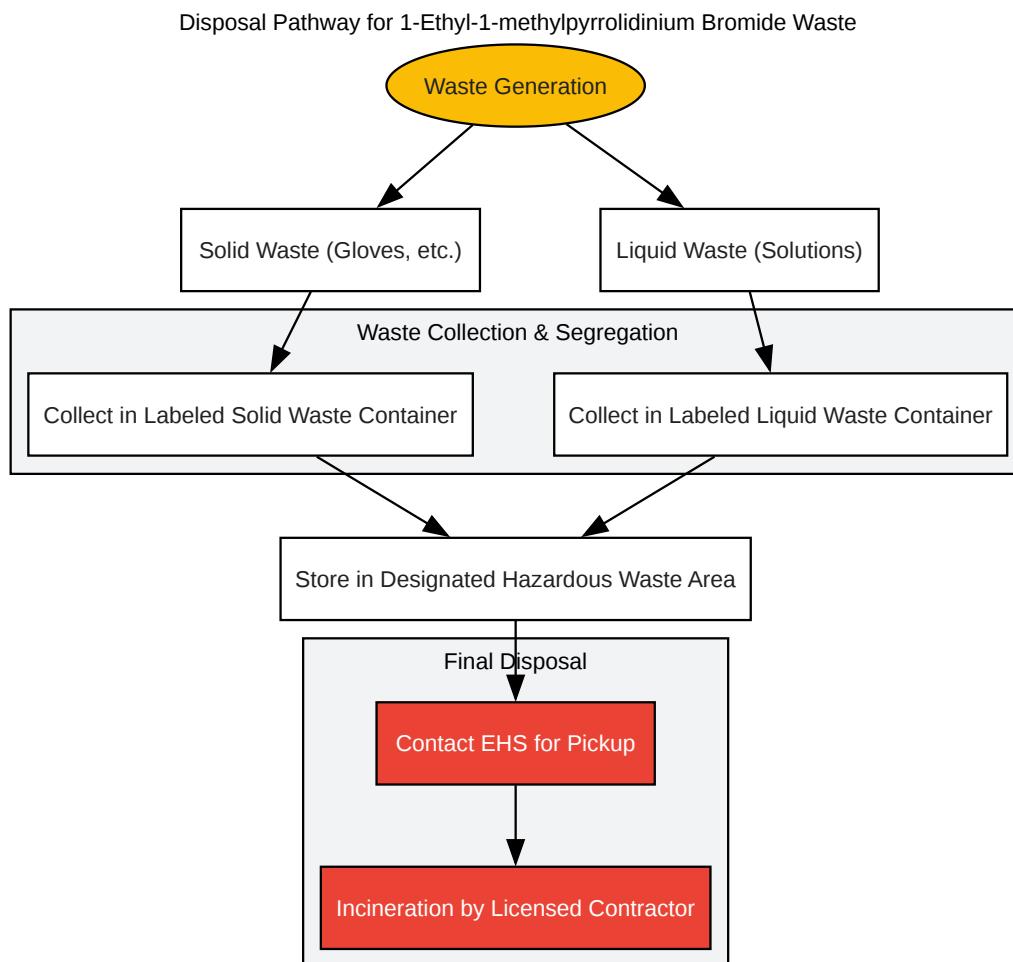
Disposal Plan

The disposal of **1-Ethyl-1-methylpyrrolidinium bromide** and any materials contaminated with it must be handled with extreme care, following all institutional and local regulations for mutagenic chemical waste.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - All solid waste, including contaminated gloves, weigh boats, and paper towels, must be placed in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Liquid waste containing this compound should be collected in a separate, labeled, and sealed container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Container Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name "**1-Ethyl-1-methylpyrrolidinium bromide**," and the appropriate hazard pictograms (e.g., health hazard).
- Storage of Waste:
 - Store waste containers in a secure, designated area away from incompatible materials.
- Final Disposal:
 - The primary method for the disposal of known or suspected carcinogens and mutagens is incineration by a licensed hazardous waste disposal contractor.[\[10\]](#) Do not dispose of this chemical down the drain or in general waste.[\[10\]](#)
 - Arrange for the pickup of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.

Disposal Decision Pathway:

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Caption: A decision pathway for the proper disposal of waste contaminated with **1-Ethyl-1-methylpyrrolidinium bromide**.

By strictly following these guidelines, you can significantly mitigate the risks associated with handling **1-Ethyl-1-methylpyrrolidinium bromide**, ensuring a safer research environment for yourself and your colleagues. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) before commencing any work with this chemical.

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